

Navigating the Neuropharmacological Frontier: A Technical Guide to Desmethyl-YM-298198 Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety, handling, and core pharmacological principles of **Desmethyl-YM-298198 hydrochloride**. Designed for the laboratory and drug development environment, this document synthesizes critical data to ensure safe and effective utilization of this potent mGluR1 antagonist.

Core Compound Identification and Properties

Desmethyl-YM-298198 hydrochloride is a derivative of the selective and non-competitive metabotropic glutamate receptor 1 (mGluR1) antagonist, YM-298198.[1][2][3] It is a valuable tool for investigating the role of mGluR1 in various neurological processes and as a potential scaffold for the development of novel therapeutics.

Table 1: Physicochemical Properties



Property	Value	Source
Molecular Formula	C17H20N4OS.HCl	[2]
Molecular Weight	364.89 g/mol	[2]
CAS Number	1177767-57-5	
Purity	>98% (HPLC)	[2]
Appearance	Solid	
Solubility	Soluble in DMSO to 50 mM	[3]

Safety Data Sheet Summary

The following information is derived from the Safety Data Sheet (SDS) for Desmethyl-YM-298198.[4] Adherence to these guidelines is paramount for ensuring laboratory safety.

Hazard Identification

While specific quantitative toxicological data is largely unavailable, the compound should be handled as a potentially hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Table 2: Toxicological Data



Toxicological Endpoint	Result	
Acute Toxicity (Oral)	No data available	
Skin Corrosion/Irritation	No data available	
Serious Eye Damage/Irritation	No data available	
Respiratory or Skin Sensitization	No data available	
Germ Cell Mutagenicity	No data available	
Carcinogenicity	No data available	
Reproductive Toxicity	No data available	
STOT-Single Exposure	No data available	
STOT-Repeated Exposure	No data available	
Source: TargetMol Safety Data Sheet[4]		

Handling and Storage Precautions

Proper handling and storage are critical to maintain the integrity of the compound and protect personnel.

Table 3: Handling and Storage Guidelines



Guideline	Specification
Ventilation	Handle in a well-ventilated place.[4]
Personal Protective Equipment	Wear suitable protective clothing, including chemical-impermeable gloves, and tightly fitting safety goggles with side-shields.[4]
Hygiene	Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday.[4]
Storage Conditions	Store the container tightly closed in a dry, cool, and well-ventilated place.[4] Store under desiccating conditions. Appropriate long-term storage is at +4°C.
Incompatible Materials	Store apart from foodstuff containers or incompatible materials.[4]

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken immediately.[4]

Table 4: First-Aid Procedures



Exposure Route	First-Aid Measure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.
Skin Contact	Immediately wash off with soap and plenty of water.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Experimental Protocols and Handling

Due to the lack of publicly available, detailed experimental protocols for **Desmethyl-YM-298198 hydrochloride**, researchers should adapt established protocols for similar mGluR1 antagonists, always prioritizing safety and conducting thorough risk assessments.

Preparation of Stock Solutions

For in vitro studies, **Desmethyl-YM-298198 hydrochloride** can be dissolved in dimethyl sulfoxide (DMSO) to a concentration of 50 mM.[3]

Protocol for Preparing a 50 mM Stock Solution in DMSO:

- Calculate the required mass: For 1 mL of a 50 mM stock solution, the required mass is:
 - Mass (mg) = 50 mmol/L * 1 mL * (1 L / 1000 mL) * 364.89 g/mol * (1000 mg / 1 g) = 18.24 mg
- Weigh the compound: Accurately weigh 18.24 mg of Desmethyl-YM-298198 hydrochloride in a suitable microcentrifuge tube.
- Add solvent: Add 1 mL of high-purity DMSO to the tube.

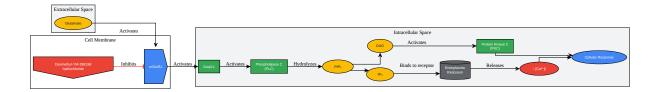


- Dissolve: Vortex or sonicate the solution until the compound is completely dissolved.
- Storage: Store the stock solution in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Mechanism of Action and Signaling Pathway

Desmethyl-YM-298198 hydrochloride acts as a selective, non-competitive antagonist of the metabotropic glutamate receptor 1 (mGluR1).[1] mGluR1 is a G-protein coupled receptor (GPCR) that, upon activation by its endogenous ligand glutamate, initiates a downstream signaling cascade through Gαq/11. This leads to the activation of phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC).

As a non-competitive antagonist, **Desmethyl-YM-298198 hydrochloride** binds to an allosteric site on the mGluR1 receptor, preventing its activation by glutamate and thereby inhibiting the entire downstream signaling cascade.



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Figure 1: Signaling pathway of mGluR1 and the inhibitory action of **Desmethyl-YM-298198** hydrochloride.

Disposal Considerations

Chemical waste must be disposed of in accordance with local, state, and federal regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[4] Do not discharge to sewer systems.[4]

Disclaimer: This document is intended for informational purposes only and does not constitute a replacement for a formal risk assessment or the official Safety Data Sheet provided by the manufacturer. Always consult the most up-to-date SDS and your institution's safety guidelines before handling this or any other chemical.

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